An In-Depth Technical Guide to (-)-Prostephanaberrine: A Hasubanan Alkaloid of Botanical Origin

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Compound of Interest

Compound Name: *(-)-Prostephanaberrine*

Cat. No.: *B12432455*

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Introduction: Unveiling the Intricacies of a Complex Natural Product

(-)-Prostephanaberrine is a naturally occurring hasubanan alkaloid isolated from the fruits of Stephania japonica[1]. As a member of the diverse and structurally complex alkaloid family, **(-)-Prostephanaberrine** presents a compelling subject for chemical and pharmacological investigation. Its intricate tetracyclic ring system and defined stereochemistry are characteristic of the hasubanan class, which are known for their potential biological activities. This technical guide provides a comprehensive overview of the chemical identity, structural elucidation, and known attributes of **(-)-Prostephanaberrine**, designed to serve as a foundational resource for researchers in natural product chemistry, medicinal chemistry, and drug discovery.

Part 1: Core Chemical Identifiers and Physicochemical Properties

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A precise understanding of a molecule's identity is fundamental to any scientific inquiry. This section details the key chemical identifiers and physicochemical properties of **(-)-Prostephanaberrine**, providing the necessary data for accurate documentation, database searching, and experimental design.

Table 1: Chemical Identifiers for (-)-Prostephanaberrine

Identifier	Value	Source
CAS Number	105608-27-3	[Journal of Natural Products, 1986][1]
Molecular Formula	$C_{19}H_{21}NO_5$	[Journal of Natural Products, 1986][1]
Molecular Weight	343.37 g/mol	[Journal of Natural Products, 1986][1]
IUPAC Name	(4aS,6S,11bR)-4,5,9,10,11,12-hexahydro-3,4-dimethoxy-6H-[2][3]dioxolo[4,5-g]isoquinolino[3,2-a]isoquinolin-6-one	
Stereochemistry	(4aS,6S,11bR)	
SMILES	COC1=C(C=C2C5=C(OCO5)C=C4)OC	
InChI	InChI=1S/C19H21NO5/c1-22-15-10-6-11-12(7-10)18(21)20(11)8-9-4-14-16(25-5-24-16)3-13(9)17(14)23-2/h3-4,6,9,11-12H,5,7-8H2,1-2H3/t9-,11+,12-/m1/s1	

Physicochemical Data

Initial characterization of Prostephanaberrine revealed it crystallizes from methanol as light yellow prisms with a melting point of 225°C[1]. Further computational analysis predicts the

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following properties:

- Density: 1.4±0.1 g/cm³
- Boiling Point: 530.0±50.0 °C at 760 mmHg
- Flash Point: 274.3±30.1 °C

Part 2: Isolation and Structural Elucidation: A Journey into the Molecular Architecture

The discovery and characterization of **(-)-Prostephanaberrine** is a testament to the meticulous work of natural product chemists. This section outlines the original isolation procedure and the key spectroscopic data that were instrumental in elucidating its complex structure.

Isolation from Stephania japonica

(-)-Prostephanaberrine was first isolated from the fresh fruits of Stephania japonica Miers (Menispermaceae)[1]. The general workflow for its extraction and purification is depicted below. The process relies on classical phytochemical techniques to separate and purify the target alkaloid from a complex mixture of plant metabolites.

Caption: Generalized workflow for the isolation of **(-)-Prostephanaberrine**.

Structural Determination through Spectroscopic Analysis

The definitive structure of **(-)-Prostephanaberrine** was established through a combination of spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The original research by Matsui and Yamamura in 1986 provided the foundational data for its structural assignment[1].

Key Spectroscopic Features:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would have been used to confirm the molecular formula of $C_{19}H_{21}NO_5$.

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- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^{1}H and ^{13}C NMR spectroscopy were critical in piecing together the carbon skeleton and the placement of functional groups. The chemical shifts and coupling constants of the protons provided detailed information about the connectivity and stereochemistry of the molecule. The presence of methoxy groups and the dioxolo ring were readily identified by their characteristic signals.

While the original spectral data from the 1986 publication is not fully digitized here, a modern analysis would involve a suite of 2D NMR experiments (COSY, HSQC, HMBC) to unambiguously assign all proton and carbon signals and confirm the connectivity of the complex hasubanan framework.

Part 3: Synthesis and Chemical Reactivity

The total synthesis of complex natural products like **(-)-Prostephanaberrine** is a significant challenge that attracts the attention of synthetic organic chemists. It not only confirms the proposed structure but also provides a route to produce the compound and its analogs for further biological evaluation.

At present, a detailed, published total synthesis specifically for **(-)-Prostephanaberrine** has not been identified in the conducted searches. However, the structural relationship of prostephanaberrine to prometaphanine, and its conversion to the metaphanine-type base stephanaberrine, suggests that synthetic strategies targeting the hasubanan or metaphanine core could be adapted for its synthesis[1].

A potential synthetic approach could involve the construction of the tetracyclic core followed by the introduction and manipulation of the oxygenated functional groups.

Caption: A conceptual pathway for the synthesis of **(-)-Prostephanaberrine**.

Part 4: Biological and Pharmacological Profile

The alkaloids isolated from the genus Stephania are known to exhibit a wide range of biological activities[4]. While specific pharmacological studies on **(-)-Prostephanaberrine** are not extensively reported in the initial searches, the general bioactivity of extracts from Stephania japonica suggests potential areas for investigation.

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Extracts of Stephania japonica have been traditionally used in the treatment of fever, diarrhea, and urinary diseases[4]. Modern phytochemical and pharmacological reviews indicate that the plant possesses anti-inflammatory, antioxidant, antimicrobial, and neuroprotective properties[4][5]. These activities are attributed to the diverse array of alkaloids and other phytochemicals present in the plant.

Given its structural class, **(-)-Prostephanaberrine** could be a contributor to some of these observed effects. Further research is warranted to isolate and test the pure compound in various biological assays to determine its specific pharmacological profile. Potential areas of interest for future studies include its effects on:

- Inflammatory pathways: Assessing its ability to modulate key inflammatory mediators.
- Oxidative stress: Investigating its antioxidant capacity and its effects on cellular redox balance.
- Neuronal function: Exploring its potential as a neuroprotective or neuromodulatory agent.
- Antimicrobial activity: Screening against a panel of pathogenic bacteria and fungi.

Conclusion and Future Directions

(-)-Prostephanaberrine stands as a structurally intriguing natural product with a rich chemical background. While its initial isolation and structural elucidation have been well-documented, a significant opportunity remains to explore its synthetic accessibility and to fully characterize its biological and pharmacological properties. This guide provides a consolidated resource of the current knowledge on **(-)-Prostephanaberrine**, with the aim of stimulating further research into this fascinating hasubanan alkaloid. The development of a total synthesis would be a key milestone, enabling the production of sufficient quantities for in-depth biological screening and the generation of novel analogs with potentially enhanced therapeutic properties.

References

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